

# 7-Aminobenzofuran: A Versatile Fragment for Modern Drug Discovery

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## Compound of Interest

Compound Name: 7-Aminobenzofuran

Cat. No.: B1280361

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

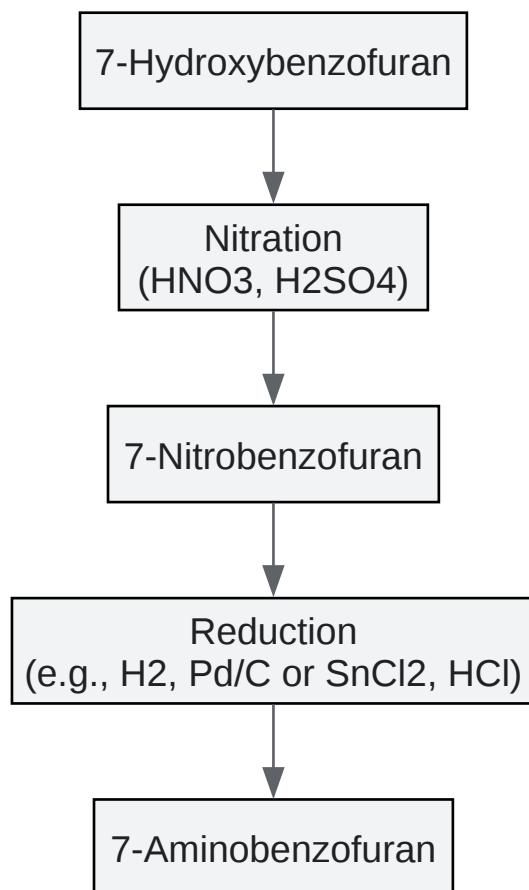
The benzofuran scaffold is a privileged heterocyclic motif found in numerous natural products and clinically approved drugs, exhibiting a wide array of biological activities.[\[1\]](#)[\[2\]](#) The introduction of an amino group to this core structure, particularly at the 7-position, yields **7-aminobenzofuran**, a fragment of significant interest in contemporary drug discovery. This technical guide provides a comprehensive overview of **7-aminobenzofuran** as a valuable building block, detailing its synthesis, biological significance, and application in the development of novel therapeutics.

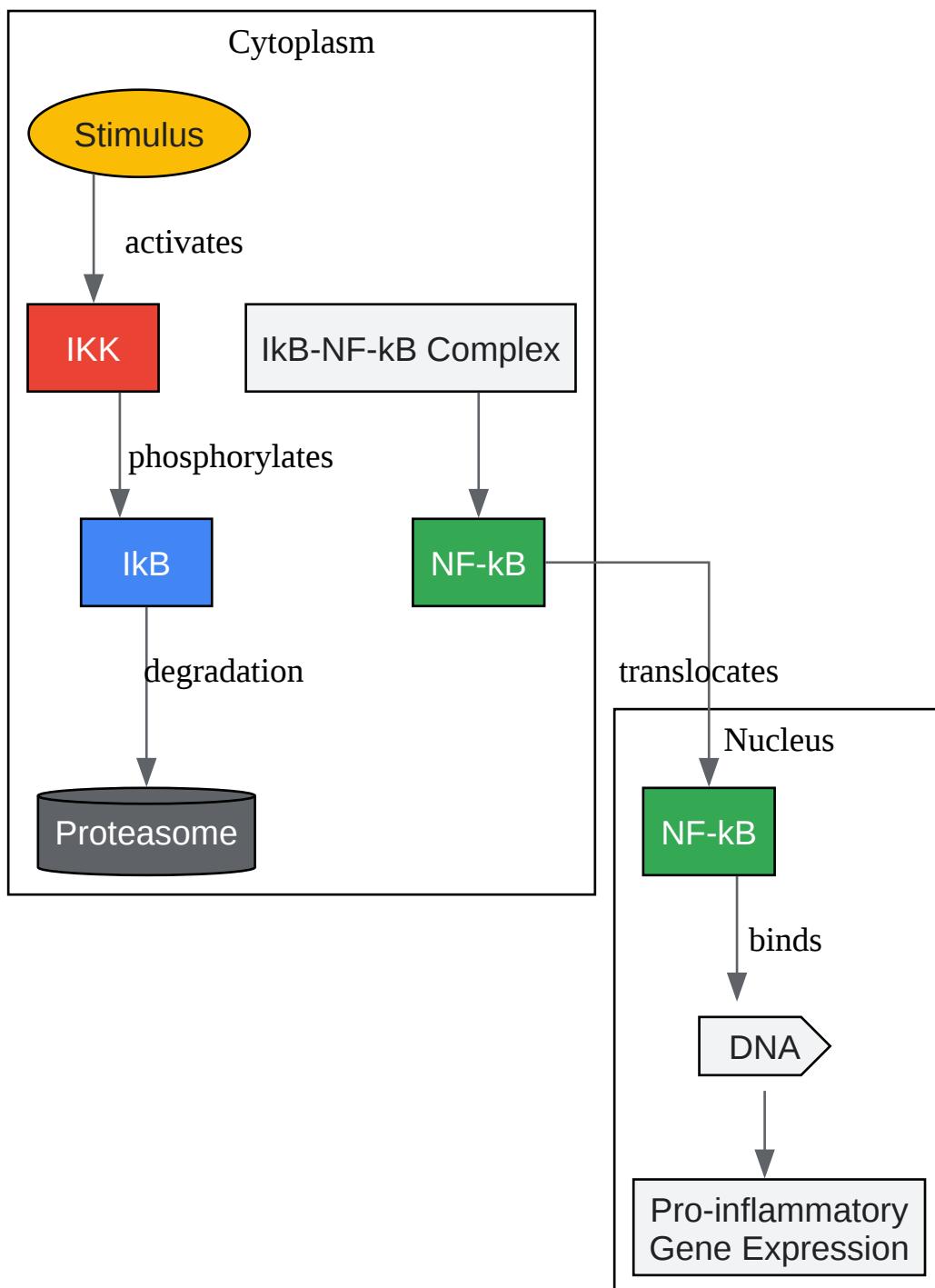
## Synthesis of the 7-Aminobenzofuran Core

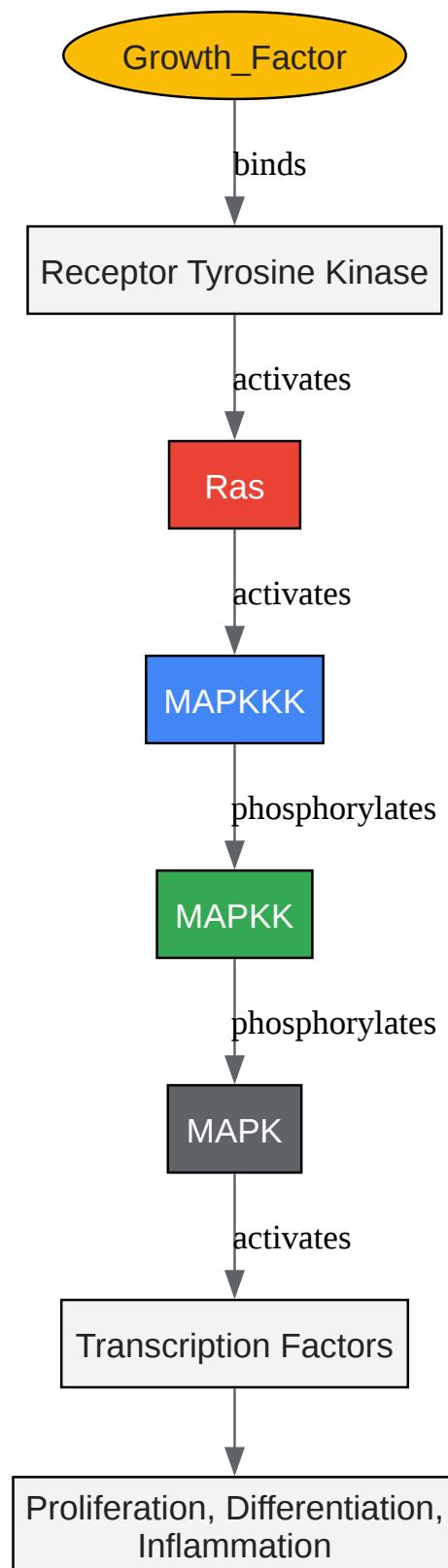
The synthesis of the **7-aminobenzofuran** scaffold can be achieved through several strategic routes, often commencing from commercially available substituted phenols. A common and adaptable approach involves the construction of a 7-substituted benzofuran, such as a 7-hydroxy or 7-nitro derivative, followed by conversion to the desired amine.

## Synthetic Pathway Overview

A plausible and efficient synthetic pathway to **7-aminobenzofuran** is a two-step process starting from 7-hydroxybenzofuran. This involves the conversion of the hydroxyl group to a leaving group, followed by nucleophilic substitution with an amine source, or more commonly, via a nitration and subsequent reduction.





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## References

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- 2. Natural source, bioactivity and synthesis of benzofuran derivatives - RSC Advances (RSC Publishing) DOI:10.1039/C9RA04917G [pubs.rsc.org]
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